

cerium stearate safety data sheet

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Compound Focus: Cerium stearate

CAS No.: 10119-53-6

Cat. No.: S1539126

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Chemical Identity and Properties

The following table summarizes the key identifiers and physical properties of **cerium stearate**.

Property	Details
CAS Number	10119-53-6 (common); 14536-00-6 (alternate) [1] [2] [3]
Linear Formula	(C ₁₈ H ₃₅ O ₂) ₃ Ce [1]
IUPAC Name	cerium(3+); octadecanoate [1]
Molecular Weight	989.69 g/mol [2]
Appearance	White powder or pellets [1]
Melting Point	120 - 124 °C [1]

Hazard and Precautionary Information

The specific hazard classifications (e.g., Hazard Codes) for **cerium stearate** are not fully detailed in the available sources. However, the following precautionary statements are indicated [1]:

- **P262:** Do not get in eyes, on skin, or on clothing.
- **P280:** Wear protective gloves/protective clothing/eye protection/face protection.
- **P305+P351+P338:** IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.
- **P304+P340:** IF INHALED: Remove victim to fresh air and keep at rest in a position comfortable for breathing.
- **P403+P233:** Store in a well-ventilated place. Keep container tightly closed.
- **P501:** Dispose of contents/container in accordance with local/regional/national/international regulations.

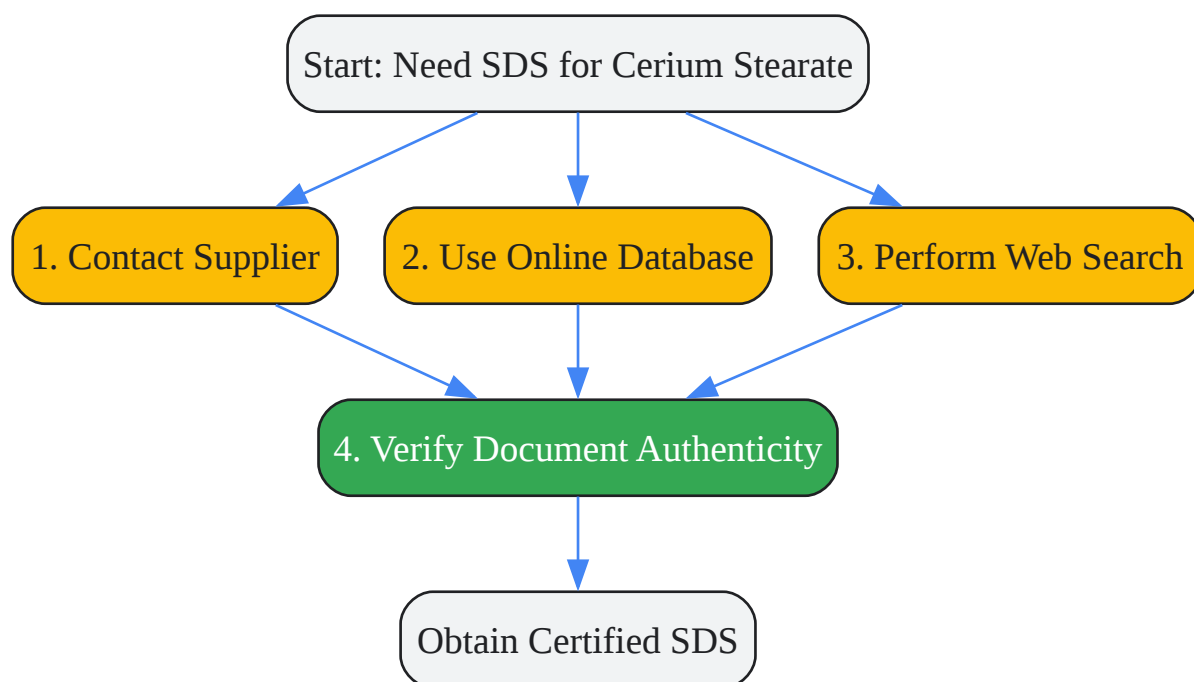
Applications and Synthesis

Cerium stearate is classified as a metallic soap and is used in various industrial and laboratory applications. It can be synthesized from the reaction of cerium oxide with stearic acid in an inert atmosphere or from cerium nitrate and potassium stearate [2]. Its common uses include [2]:

- As a **lubricant** and **antifoaming agent**.
- As an **antioxidant** and **stabilizer** in the production of plastics.
- As a **catalyst** in the synthesis of polymers.

How to Obtain the Official Safety Data Sheet

For comprehensive safety handling, toxicological data, and first-aid measures, obtaining a full SDS is essential. Here is a recommended workflow:



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Workflow to Obtain SDS

- **Contact the Supplier Directly:** The most reliable method. American Elements, a supplier listed in the search results, offers to auto-deliver an SDS upon request via email [1].
- **Check Professional Chemical Databases:** Search by its CAS Number (**10119-53-6**) on professional chemical safety platforms.
- **General Web Search:** Use a search engine with the query "**Cerium stearate** SDS CAS 10119-53-6".

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References

1. | AMERICAN ELEMENTS Cerium Stearate [americanelements.com]
2. - Wikipedia Cerium stearate [en.wikipedia.org]
3. (3+) cerium | CAS#:14536-00-6 | Chemsrce stearate [chemsrc.com]

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